

Application of Methyl 5-acetylsalicylate in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl 5-acetylsalicylate

Cat. No.: B118680

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Introduction

Methyl 5-acetylsalicylate, a derivative of salicylic acid, is a fine chemical with emerging applications in the fragrance industry. Unlike its well-known counterpart, methyl salicylate (the primary component of wintergreen oil), **Methyl 5-acetylsalicylate** offers a unique aromatic profile. It is characterized as a white to light yellow-orange crystalline powder with a pleasant and sophisticated aroma.^{[1][2]} Its utilization extends to perfumes, soaps, and other personal care products, where it imparts a distinctive scent.^[1] This document provides detailed application notes, experimental protocols, and relevant scientific context for the evaluation and use of **Methyl 5-acetylsalicylate** as a fragrance ingredient.

Physicochemical Properties and Synthesis

A summary of the key physicochemical properties of **Methyl 5-acetylsalicylate** is provided in the table below.

Property	Value	Reference
Chemical Name	Methyl 5-acetyl-2-hydroxybenzoate	
CAS Number	16475-90-4	
Molecular Formula	C ₁₀ H ₁₀ O ₄	
Molecular Weight	194.18 g/mol	
Appearance	White to light yellow-orange crystalline powder	[2]
Melting Point	62-64 °C	

Synthesis Protocol: Acetylation of Methyl Salicylate

A common route for the synthesis of **Methyl 5-acetylsalicylate** involves the Friedel-Crafts acylation of methyl salicylate. A general laboratory-scale protocol is outlined below.

Materials:

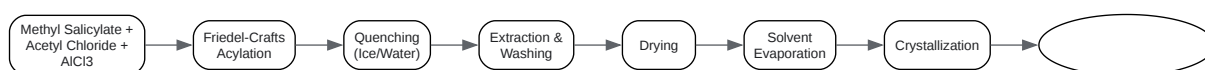
- Methyl salicylate
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Tetrachloroethylene (or another suitable solvent)
- Ice
- Water
- Saturated sodium bicarbonate solution
- Hexane (for crystallization)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)

- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a condenser, dissolve methyl salicylate in tetrachloroethylene. Cool the solution in an ice bath.
- **Addition of Acetyl Chloride:** Separately, prepare a solution of acetyl chloride in tetrachloroethylene. Add this solution to the cooled methyl salicylate solution.
- **Friedel-Crafts Acylation:** While maintaining the temperature below 25°C, slowly add anhydrous aluminum chloride to the reaction mixture in portions.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Pour the reaction mixture into a beaker containing a mixture of ice and water to quench the reaction.
- **Extraction:** Separate the organic layer. Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution to remove any unreacted acid and catalyst residues.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate and then remove the solvent by rotary evaporation.
- **Crystallization:** The resulting crude product can be purified by crystallization from a suitable solvent, such as hexane, to yield pure **Methyl 5-acetylsalicylate**.

Diagram of Synthesis Workflow:



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A simplified workflow for the synthesis of **Methyl 5-acetylsalicylate**.

Fragrance Profile and Application

While detailed sensory panel data for **Methyl 5-acetylsalicylate** is not extensively published, it is generally described as having a "unique and pleasant aroma that adds a touch of sophistication".^[1] Its scent is derived from its salicylic acid chemical structure.^[1] Based on the structure, it can be inferred that the odor profile may possess sweet, phenolic, and slightly medicinal notes, potentially with a powdery or balsamic undertone.

Potential Applications in Fragrance Compositions:

- **Fine Fragrances:** As a modifier in floral and oriental bouquets to add complexity and a unique signature.
- **Soaps and Body Washes:** To provide a clean and sophisticated scent profile.
- **Cosmetics and Personal Care Products:** As a fragrance component in lotions, creams, and hair care products.

Experimental Protocols for Fragrance Evaluation

To fully characterize the fragrance properties of **Methyl 5-acetylsalicylate**, a series of standardized experimental protocols should be employed.

Protocol 1: Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a technique used to determine which chemical compounds in a sample are responsible for its aroma.

Objective: To identify the key odor-active components and characterize the odor profile of **Methyl 5-acetylsalicylate**.

Instrumentation:

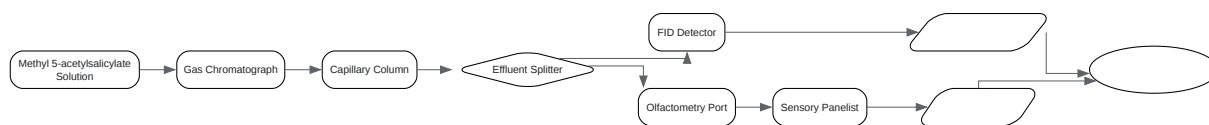
- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port.

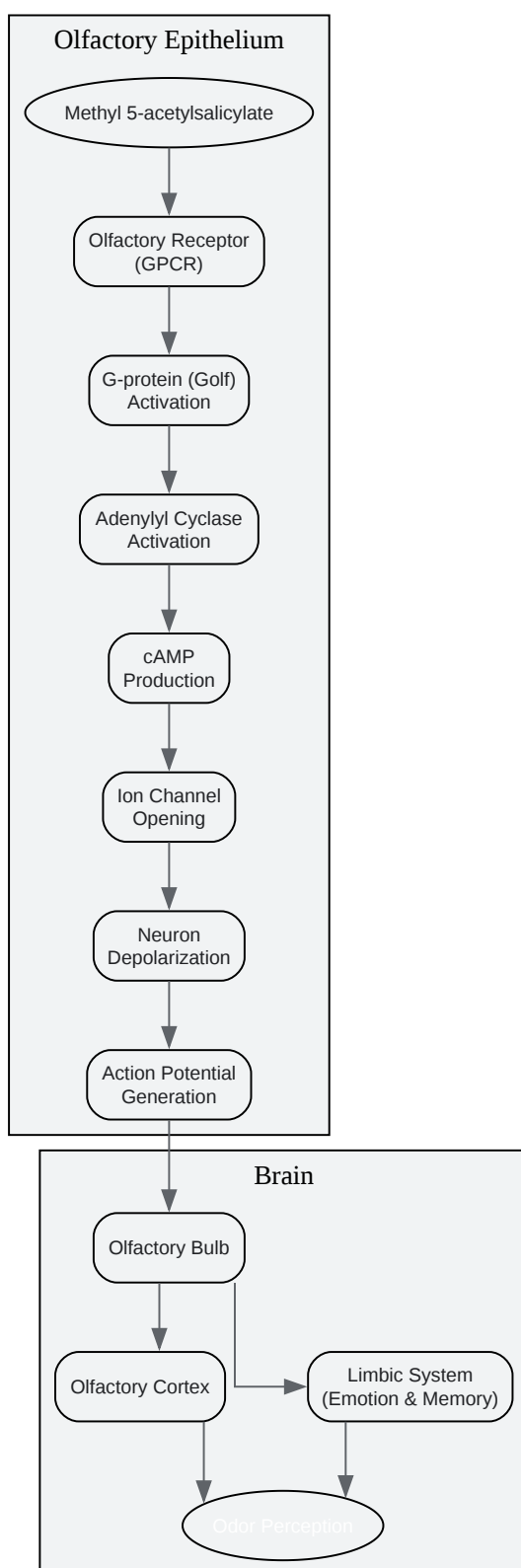
- Appropriate capillary column (e.g., DB-5, HP-INNOWax).
- Humidified air supply for the olfactometry port.

Procedure:

- Sample Preparation: Prepare a solution of **Methyl 5-acetylsalicylate** in a suitable solvent (e.g., ethanol) at a concentration of approximately 1-10 mg/mL.
- GC Conditions:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at 50°C, hold for 2 minutes, then ramp at 5-10°C/min to 250°C and hold for 10 minutes. (This program should be optimized based on the compound's volatility).
 - Split Ratio: 10:1 (or as appropriate).
- Olfactometry:
 - A trained sensory panelist sniffs the effluent from the olfactometry port.
 - The panelist records the time, intensity, and a descriptor for each odor detected.
 - The effluent is split between the FID and the olfactometry port.
- Data Analysis: Correlate the retention times of the odor events with the peaks on the FID chromatogram to identify the odor-active compounds.

Diagram of GC-O Experimental Workflow:





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References

- 1. The Transduction of Olfactory Signals - Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Reactome | Olfactory Signaling Pathway [reactome.org]
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